

An In-depth Technical Guide to the Safe Handling of 2-Acetylthiophene

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Compound of Interest

Compound Name: 2-Acetylthiophene

Cat. No.: B1664040

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Acetylthiophene** (CAS No. 88-15-3), a key intermediate in various chemical syntheses. Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize risks associated with the handling of this compound.

Section 1: Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Acetylthiophene** is provided below. These properties are essential for understanding its behavior and potential hazards.

Property	Value	Reference(s)
Molecular Formula	C6H6OS	[1]
Molecular Weight	126.18 g/mol	[1][2]
Appearance	Colorless to pale yellow or brown clear liquid	[3][4]
Odor	Slightly sweet, characteristic stench	
Melting Point	9 - 11 °C	
Boiling Point	213 - 214 °C	
Flash Point	96 - 97 °C (closed cup)	
Density	1.168 g/cm ³ at 25 °C	
Vapor Pressure	0.36 - 2.7 hPa (at 50 °C)	
Water Solubility	14 g/L (Sparingly soluble)	
Solubility	Soluble in common organic solvents like ethanol, ether, and chloroform.	

Section 2: Hazard Identification and Classification

2-Acetylthiophene is classified as a hazardous substance. It is crucial to understand its primary hazards to implement appropriate safety measures.

GHS Classification:

- Acute Toxicity, Oral (Category 2/3): H300 - Fatal if swallowed.
- Acute Toxicity, Dermal (Category 3): H311 - Toxic in contact with skin.
- Acute Toxicity, Inhalation (Category 3): H331 - Toxic if inhaled.
- Flammable Liquids (Category 4): H227 - Combustible liquid.

Signal Word: Danger

Hazard Statements:

- H300: Fatal if swallowed.
- H311 + H331: Toxic in contact with skin or if inhaled.
- H227: Combustible liquid.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Code	Precautionary Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.
P260/P261	Do not breathe/Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin and hands thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
P302+P352	IF ON SKIN: Wash with plenty of water/soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P310/P311	Immediately call a POISON CENTER or doctor/physician.
P330	Rinse mouth.
P361/P362+P364	Take off immediately all contaminated clothing and wash it before reuse.
P403+P235	Store in a well-ventilated place. Keep cool.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Section 3: Toxicological Data

The acute toxicity values for **2-Acetylthiophene** highlight its significant hazard potential.

Toxicity Endpoint	Species	Value	Reference(s)
LD50 Oral	Rat	25 - 200 mg/kg	
LD50 Intraperitoneal	Mouse	40 mg/kg	
LC50 Inhalation	Rat	730 mg/m ³ /4hr	

Section 4: Experimental Protocols for Toxicity Assessment

The toxicological data presented are typically generated using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). While specific protocols for **2-Acetylthiophene** are not publicly available, the following represents the standard procedures for such assessments.

Acute Oral Toxicity (OECD Guideline 423/425)

The Acute Toxic Class Method (OECD 423) or the Up-and-Down Procedure (OECD 425) are used to determine the LD50 value.

- Principle: A stepwise procedure is used where a substance is administered orally to a group of animals at a defined dose. The presence or absence of mortality determines the next dose level. This method uses a minimal number of animals to obtain sufficient data for classification.
- Test Animals: Healthy, young adult rodents (commonly rats), typically of a single sex (usually females), are used. Animals are fasted before administration of the test substance.
- Procedure:
 - The substance is administered in a single dose via gavage.
 - Animals are observed individually for signs of toxicity shortly after dosing and periodically during the first 24 hours.

- The observation period is typically 14 days.
- All animals are weighed before the substance is administered and then at least weekly until the study is concluded.
- All animals (including those that die during the test and survivors at the end) are subjected to a gross necropsy.
- Data Analysis: The LD50 is determined based on the dose levels that result in mortality, allowing for classification according to the Globally Harmonised System (GHS).

Acute Dermal Toxicity (OECD Guideline 402)

This test assesses the potential adverse effects from short-term dermal exposure.

- Principle: The test substance is applied to the skin of experimental animals in a single dose.
- Test Animals: Healthy young adult animals (e.g., rats) with clipped fur are used.
- Procedure:
 - The substance is applied evenly over a shaved area of approximately 10% of the total body surface.
 - The treated area is covered with a porous gauze dressing for a 24-hour exposure period.
 - After 24 hours, the residual test substance is removed.
 - Animals are observed for signs of toxicity and mortality for at least 14 days.
 - Body weights are recorded weekly, and a gross necropsy is performed on all animals at the end of the study.

Acute Inhalation Toxicity (OECD Guideline 403)

This guideline provides information on health hazards arising from short-term exposure via inhalation.

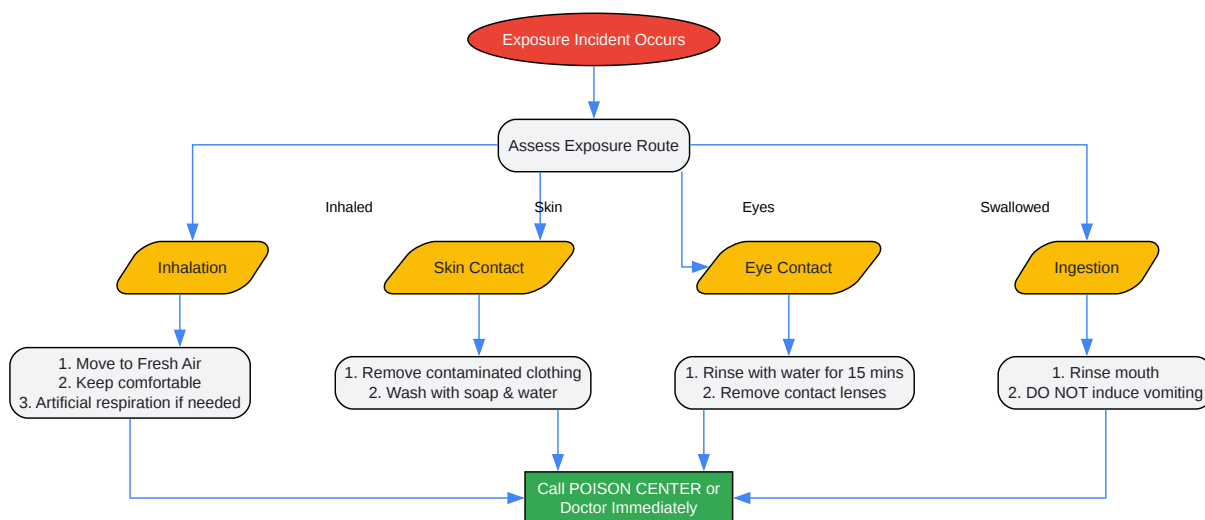
- Principle: Animals are exposed to the test substance, either as a gas, vapor, or aerosol, for a defined period (typically 4 hours). The test can follow a traditional LC50 protocol or a Concentration x Time (C x t) protocol.
- Test Animals: Healthy young adult rodents (preferably rats) are used. Animals are acclimated to the inhalation chambers before the study.
- Procedure:
 - Animals are placed in an inhalation chamber and exposed to the test atmosphere.
 - Exposure is typically for 4 hours.
 - During and after exposure, animals are observed for signs of toxicity.
 - The observation period is at least 14 days following exposure.
 - Daily observations and body weight measurements are recorded. A gross autopsy is performed on all animals.
- Data Analysis: The LC50, the concentration expected to cause death in 50% of the test animals, is calculated.

Section 5: Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an exposure. Always call a physician or POISON CENTER immediately.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical attention.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

First Aid Response Workflow



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Caption: First aid decision workflow following exposure to **2-Acetylthiophene**.

Section 6: Fire-Fighting Measures

2-Acetylthiophene is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide (CO₂).
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Containers may explode when heated. Hazardous decomposition products in case of fire include toxic fumes, carbon oxides (CO, CO₂), and sulfur oxides.

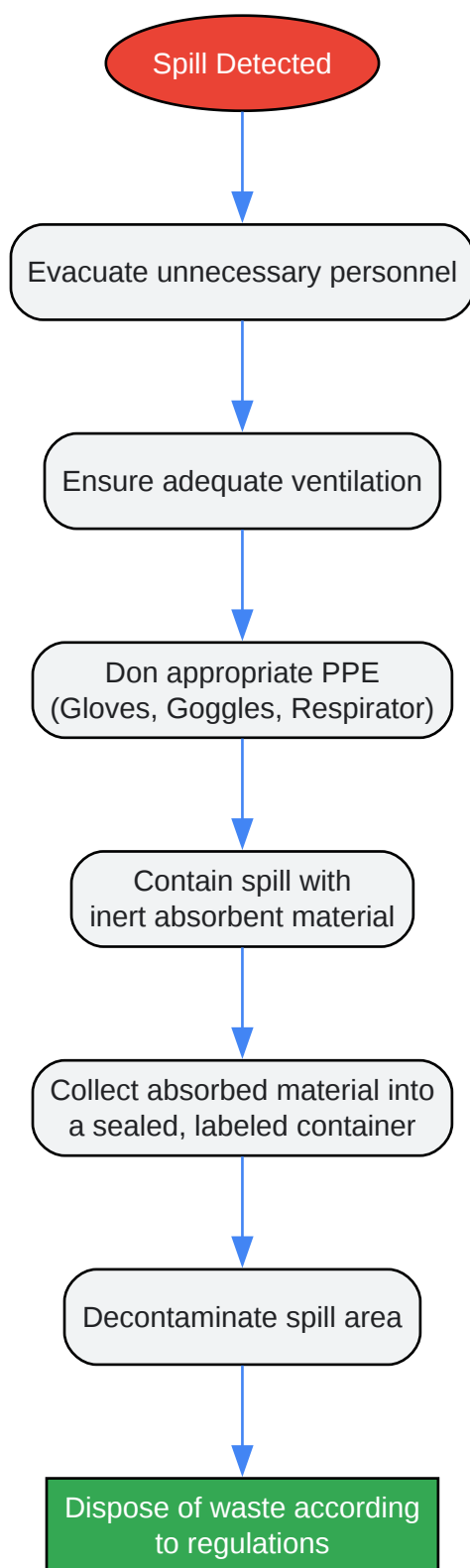
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing.

Section 7: Accidental Release Measures

Prompt and safe cleanup is essential to prevent environmental contamination and personnel exposure.

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and protective clothing. Ensure adequate ventilation. Avoid breathing vapors.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, sewers, or waterways.
- **Methods for Containment and Cleaning Up:**
 - Contain the spill using dikes or absorbents.
 - Soak up the spill with an inert absorbent material such as sand, earth, or vermiculite.
 - Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.
 - Dispose of materials at an authorized site according to local, regional, and national regulations.

Accidental Spill Response Workflow



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Caption: Step-by-step workflow for responding to a **2-Acetylthiophene** spill.

Section 8: Handling and Storage

Proper handling and storage practices are paramount to minimizing risk.

Safe Handling

- Use only in a well-ventilated area or under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Wear appropriate personal protective equipment (see Section 9).
- Do not eat, drink, or smoke when using this product.
- Wash hands and any exposed skin thoroughly after handling and before breaks.
- Keep away from heat, sparks, open flames, and other ignition sources.

Storage

- Store in a cool, dry, and well-ventilated place away from heat.
- Keep the container tightly closed.
- Store locked up.
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.

Section 9: Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation of the workstation. A chemical fume hood is recommended for most operations.
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield. Equipment should be approved under standards such as NIOSH (US) or EN 166 (EU).
- Skin Protection:
 - Hand Protection: Handle with chemical-impermeable gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices.
 - Body Protection: Wear a complete suit protecting against chemicals, such as a lab coat or impervious clothing. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., type ABEK - EN 14387) or a self-contained breathing apparatus (SCBA). Respirators must be used in accordance with a respiratory protection program.

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